

2-Vinylquinoline CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Vinylquinoline

Cat. No.: B1294476

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An In-Depth Technical Guide to **2-Vinylquinoline** for Researchers and Drug Development Professionals

Introduction

2-Vinylquinoline, a heterocyclic aromatic compound, stands as a pivotal building block in the realms of medicinal chemistry and materials science. Its structure, featuring a quinoline core appended with a reactive vinyl group at the 2-position, offers a unique combination of properties that make it a versatile precursor for a wide array of functional molecules. The quinoline scaffold itself is a privileged structure in drug discovery, forming the core of numerous approved therapeutic agents.^[1] The addition of the vinyl moiety provides a reactive handle for diverse chemical transformations, enabling the construction of complex molecular architectures. This guide provides a comprehensive overview of **2-vinylquinoline**, from its fundamental properties and synthesis to its applications and handling, tailored for professionals in research and development.

Physicochemical Properties of 2-Vinylquinoline

A clear understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The key properties of **2-vinylquinoline** are summarized below.

Property	Value	References
CAS Number	772-03-2	[2] [3] [4] [5] [6] [7]
Molecular Formula	C ₁₁ H ₉ N	[2] [4] [5]
Molecular Weight	155.20 g/mol	[2] [3] [4]
IUPAC Name	2-ethenylquinoline	[4] [6]
Synonyms	2-Ethenylquinoline, Vinyl quinoline	[2] [4] [5] [6] [7]
Appearance	Dark orange-brown liquid or solid	[2] [4] [8]
Melting Point	284-285 °C	[2] [7] [8]
Boiling Point	120-125 °C at 7 Torr	[8]
Density	~1.03 g/cm ³	[2] [4] [8]
Solubility	Soluble in DMSO and acetic acid	[9]
Stabilizer	Often supplied with a stabilizer like hydroquinone	[4]

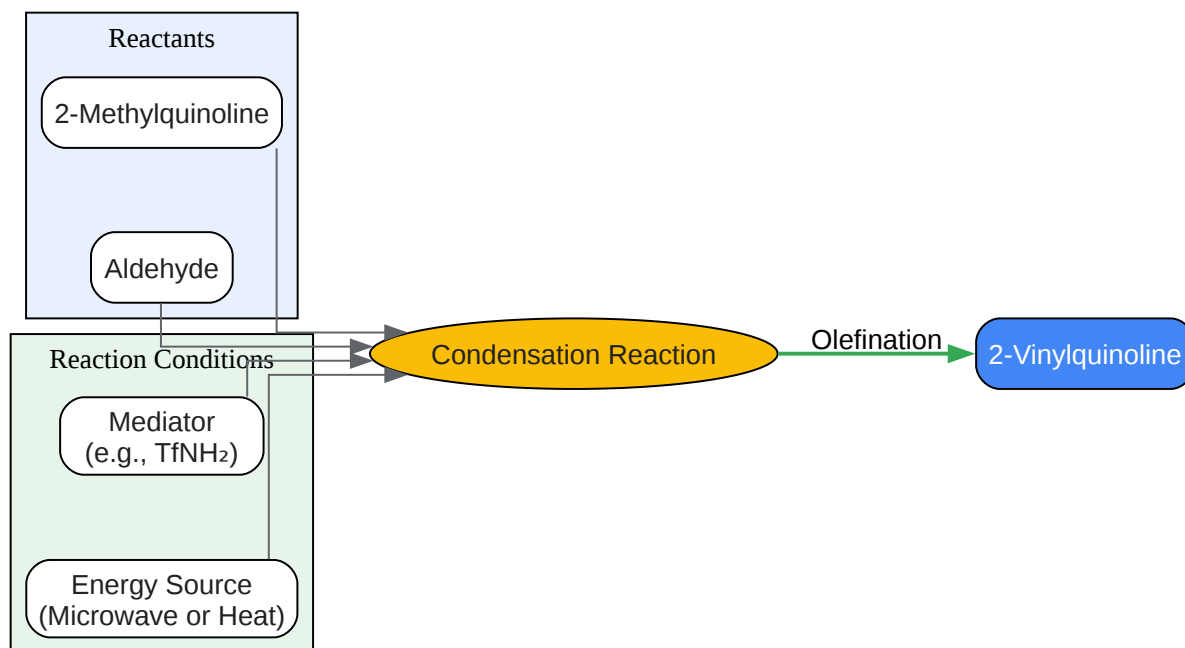
Synthesis of 2-Vinylquinoline: A Comparative Overview

The synthesis of **2-vinylquinolines** has attracted significant attention due to their biological importance.[\[10\]](#) Several methodologies have been developed, each with its own advantages and limitations. The choice of a synthetic route often depends on factors such as substrate availability, desired scale, and reaction conditions.

Key Synthetic Strategies

- **Wittig Reaction:** This classic method involves the reaction of 2-quinolinecarboxaldehydes with appropriate ylides. While effective, the limited availability of the aldehyde starting material can narrow the scope of this approach.[\[10\]](#)

- Reductive Olefination: Quinoline N-oxides can be treated with styrenes to selectively produce trans-**2-vinylquinolines**.[\[10\]](#)
- Condensation Reactions: From a practical standpoint, the most effective method is the direct condensation of 2-methylquinolines with aldehydes.[\[10\]](#) This aldol-type condensation, however, can require high temperatures and long reaction times.[\[10\]](#) To overcome these challenges, variations such as microwave-assisted synthesis and the use of mediators like trifluoromethanesulfonamide (TfNH_2) have been developed to improve reaction kinetics and yields.[\[10\]](#)
- Catalyst-Free Deamination: A facile, catalyst-free synthesis has been reported via a direct deamination reaction occurring during a Mannich synthesis.[\[11\]](#)
- Reaction with Formaldehyde: A straightforward method involves heating 2-methylquinoline compounds with formaldehyde, often in the presence of a secondary amine hydrochloride and a small amount of an organic base, which can simplify the synthesis of intermediates for drugs like Montelukast.[\[12\]](#)



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Caption: Microwave-assisted synthesis of **2-Vinylquinoline**.

Detailed Experimental Protocol: Microwave-Assisted Synthesis

This protocol is adapted from a reported efficient synthesis of **2-vinylquinolines**.^[10]

- **Reaction Setup:** To a microwave vial, add 2-methylquinoline (1 mmol), the desired aldehyde (1.2 mmol), and trifluoromethanesulfonamide (TfNH₂) (0.2 mmol) in a suitable solvent like toluene.
- **Microwave Irradiation:** Seal the vial and place it in a microwave reactor. Irradiate the mixture at a set temperature (e.g., 120-150 °C) for a specified time (e.g., 15-30 minutes).

- **Work-up:** After cooling, dilute the reaction mixture with an organic solvent like ethyl acetate and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired **2-vinylquinoline** derivative.

Reactivity and Mechanistic Insights

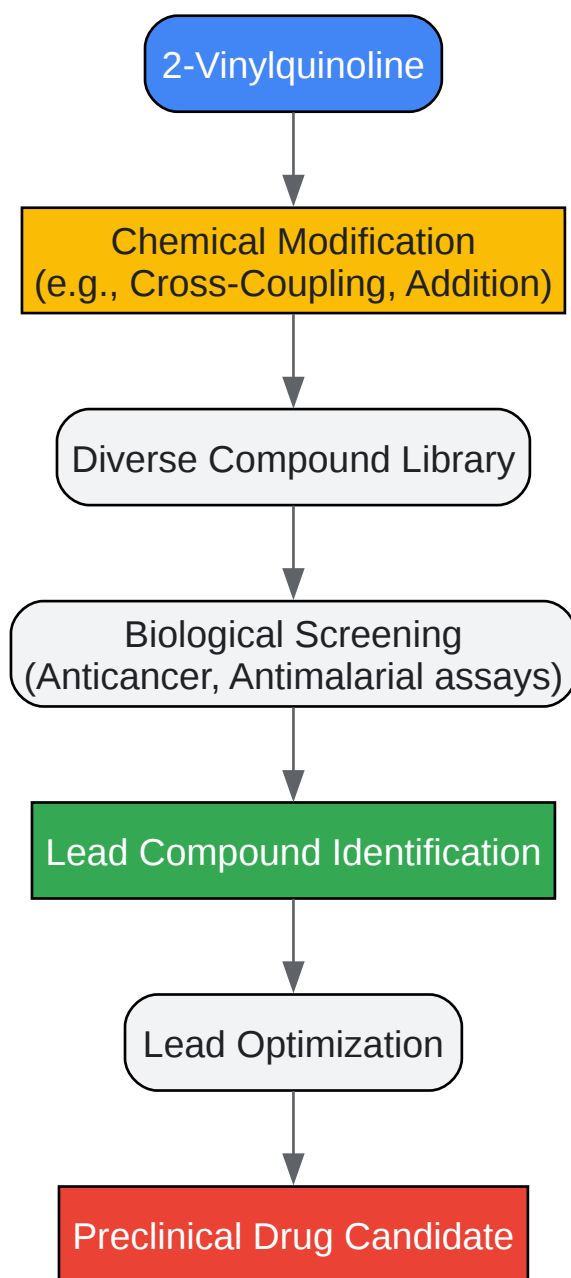
The chemical reactivity of **2-vinylquinoline** is dominated by the vinyl group, which readily participates in a variety of transformations, including polymerization, addition reactions, and cross-coupling reactions. This makes it a valuable intermediate for introducing the quinoline moiety into larger, more complex molecules. The nitrogen atom in the quinoline ring can also act as a ligand for metal ions, a property that is exploited in the development of polymer-supported catalysts.^[13]

Applications in Research and Drug Development

The versatile nature of **2-vinylquinoline** has led to its use in several key areas of research and development.

Anticancer and Antimalarial Agents

Substituted **2-vinylquinolines**, particularly 2-styrylquinolines, have demonstrated significant potential as anticancer agents.^[1] Their mechanisms of action often involve inducing apoptosis and cell cycle arrest.^[1] Furthermore, the quinoline core is a well-established pharmacophore in antimalarial drugs, and derivatives of **2-vinylquinoline** have shown excellent activity against chloroquine-resistant strains of *Plasmodium falciparum*.^[10]



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Caption: Drug development workflow using **2-Vinylquinoline**.

Polymer Synthesis

2-Vinylquinoline is a functional monomer that can be polymerized through various methods, including free-radical and controlled-radical polymerizations.[13] The resulting polymers have potential applications in:

- **Catalysis:** The pyridine nitrogen in the polymer backbone can chelate metal ions, creating polymer-supported catalysts that are stable and reusable.[13]
- **Drug Delivery:** The nitrogen atom can be protonated at low pH, leading to pH-responsive behavior that can be exploited for smart drug delivery systems.[13]
- **Coatings:** Polymers containing pyridine moieties often exhibit good adhesion to various substrates, making them suitable for functional coatings.[13]

Safety, Handling, and Storage

Proper handling and storage of **2-vinylquinoline** are crucial for ensuring laboratory safety.

- **Hazards:** **2-Vinylquinoline** is harmful if swallowed (H302), causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[14]
- **Precautions:** Always work in a well-ventilated area and avoid inhaling dust or fumes.[14] Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[14] Avoid contact with skin and eyes.[14] Do not eat, drink, or smoke when handling this chemical.[14]
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed container.[14] It is recommended to store under an inert atmosphere, such as argon, as the compound can be air-sensitive.[14] Keep away from incompatible materials and sources of ignition.[14]

Conclusion

2-Vinylquinoline is a high-value chemical intermediate with significant applications in drug discovery and materials science. Its unique chemical structure allows for a wide range of synthetic modifications, leading to the creation of novel compounds with potent biological activities and advanced materials with unique properties. A thorough understanding of its synthesis, reactivity, and handling is essential for researchers and scientists looking to harness the full potential of this versatile molecule.

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